Characterizing Petroselinyl Methane Sulfonate: A Lipid-Like Molecule for Drug Development

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Compound of Interest

Compound Name: *Petroselinyl methane sulfonate*

Cat. No.: *B15548868*

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For the attention of: Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a comprehensive overview of **Petroselinyl Methane Sulfonate**, a molecule with significant potential in drug development due to its unique lipid-like characteristics. This document outlines its chemical properties, a proposed synthesis protocol, and a framework for evaluating its biological activity and mechanism of action.

Introduction to **Petroselinyl Methane Sulfonate**

Petroselinyl methane sulfonate is an ester formed from petroselinyl alcohol and methanesulfonic acid.[1][2] Its structure incorporates a long, unsaturated hydrocarbon chain derived from petroselinic acid, a naturally occurring fatty acid, and a polar sulfonate head group.[3][4][5] This amphipathic nature suggests its classification as a lipid-like molecule, with potential applications in drug delivery, as a signaling molecule mimic, or as a therapeutic agent in its own right.

Physicochemical Properties

The defining characteristic of **Petroselinyl Methane Sulfonate** is its lipid-like structure, which is anticipated to govern its physical and biological properties. A summary of its known and

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predicted properties is presented in Table 1.

Property	Value	Source/Method
Molecular Formula	C19H38O3S	[1][2]
Molecular Weight	346.57 g/mol	[1][2]
CAS Number	67373-99-3	[1][2]
Synonyms	(Z)-6-Octadecen-1-ol, methanesulfonate	[2]
Predicted LogP	> 5.0	Computational Prediction (e.g., ALOGPS)
Predicted Solubility	Poor in water, Soluble in organic solvents	Based on long alkyl chain
Predicted Critical Micelle Concentration (CMC)	Low mM range	Based on analogy to other single-chain surfactants

Synthesis of **Petroselinyl Methane Sulfonate**

A plausible and efficient synthesis of **Petroselinyl Methane Sulfonate** involves a two-step process starting from the readily available petroselinic acid. The workflow for this synthesis is depicted below.

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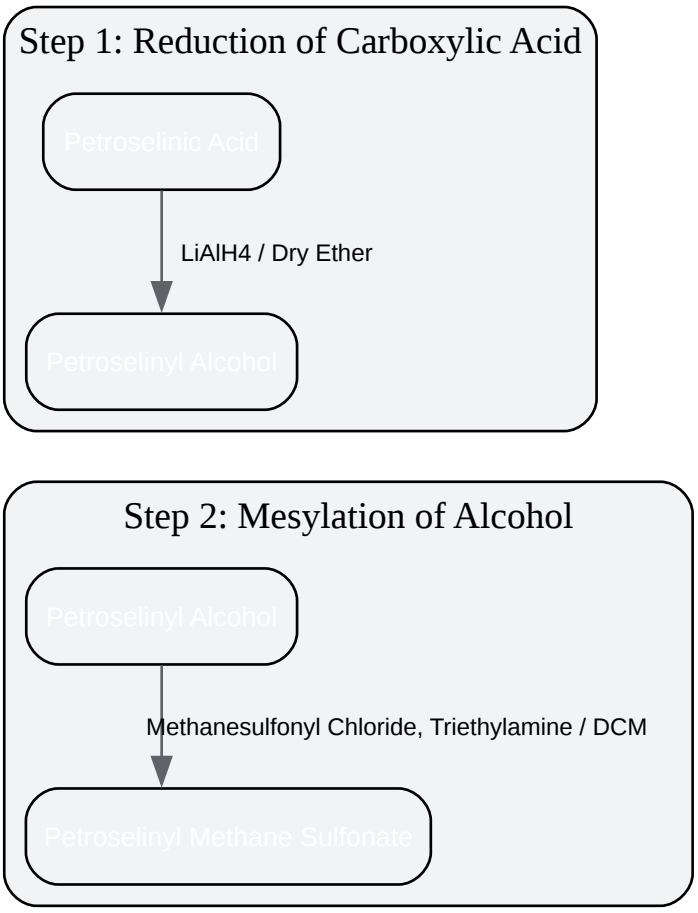

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Caption: Proposed two-step synthesis of **Petroselinyl Methane Sulfonate**.

Experimental Protocol for Synthesis

Step 1: Reduction of Petroselinic Acid to Petroselinyl Alcohol

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve petroselinic acid in anhydrous diethyl ether.
- Cool the solution to 0°C in an ice bath.
- Slowly add a solution of lithium aluminum hydride ($LiAlH_4$) in anhydrous diethyl ether to the stirred solution of petroselinic acid.

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- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, carefully quench the reaction by the sequential addition of water, followed by a 15% sodium hydroxide solution, and then more water.
- Filter the resulting precipitate and wash it thoroughly with diethyl ether.
- Combine the organic filtrates, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude petroselinyl alcohol.
- Purify the crude product by flash column chromatography on silica gel.

Step 2: Mesylation of Petroselinyl Alcohol

- Dissolve the purified petroselinyl alcohol in anhydrous dichloromethane (DCM) in a round-bottom flask under an inert atmosphere.
- Add triethylamine to the solution to act as a base.
- Cool the mixture to 0°C in an ice bath.
- Slowly add methanesulfonyl chloride to the stirred solution.
- Allow the reaction to proceed at 0°C for 2-4 hours, monitoring its progress by TLC.
- Once the reaction is complete, quench it by adding a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate in vacuo.
- Purify the resulting **Petroselinyl Methane Sulfonate** by flash column chromatography.

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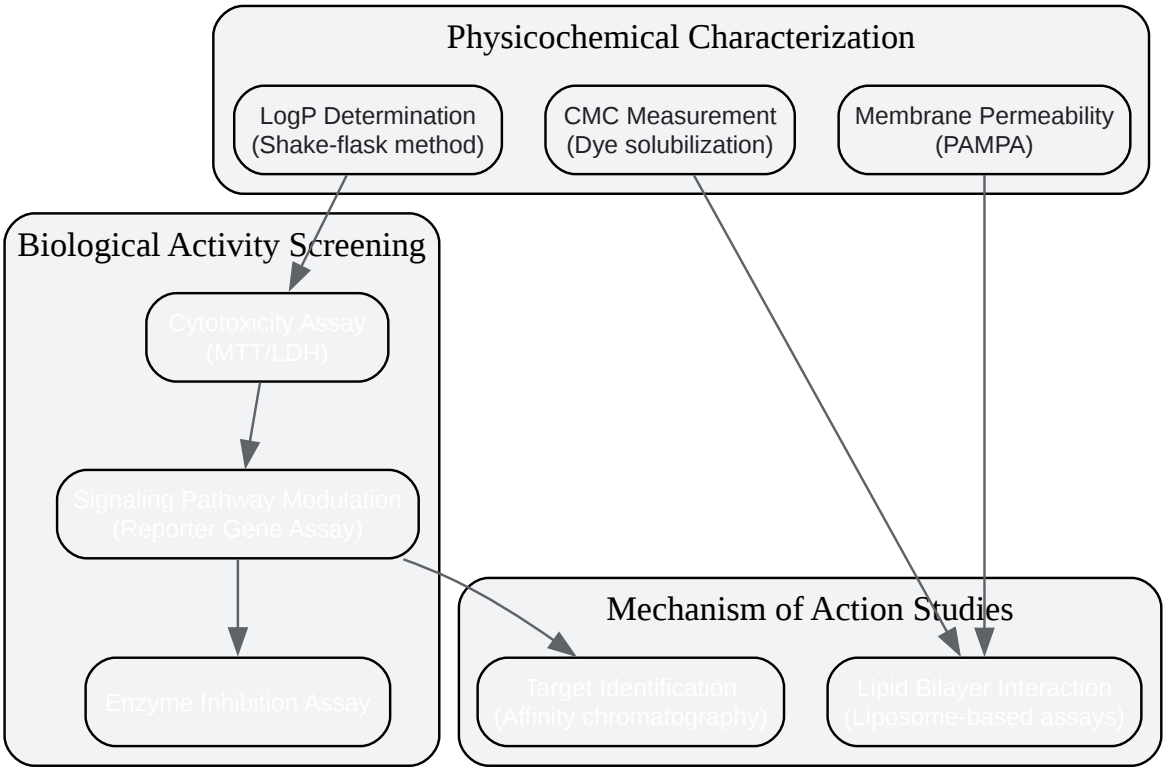
Characterization as a Lipid-Like Molecule

The following experimental workflow is proposed for the comprehensive characterization of **Petroselinyl Methane Sulfonate**'s lipid-like properties and its potential biological activities.



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Caption: Workflow for the characterization of **Petroselinyl Methane Sulfonate**.

Postulated Biological Activity and Signaling Pathways

Given its structure, **Petroselinyl Methane Sulfonate** may interact with cellular membranes and modulate the activity of membrane-associated proteins or lipid-dependent signaling pathways. The methane sulfonate group is a good leaving group, suggesting that the molecule could also act as an alkylating agent, covalently modifying nucleophilic residues in proteins or other biomolecules. A hypothetical signaling pathway that could be influenced by this molecule is the

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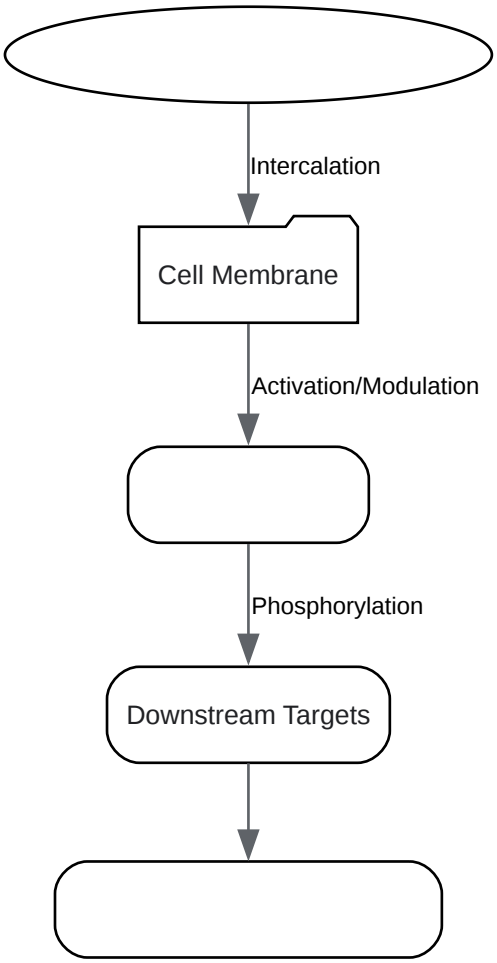
Protein Kinase C (PKC) pathway, which is regulated by lipid second messengers like diacylglycerol.



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Caption: Hypothetical modulation of the PKC signaling pathway.

Experimental Protocol for Biological Evaluation

Parallel Artificial Membrane Permeability Assay (PAMPA)

- Prepare a lipid solution (e.g., 2% (w/v) lecithin in dodecane).
- Coat a 96-well filter plate with the lipid solution and allow the solvent to evaporate.
- Add a solution of **Petroselinyl Methane Sulfonate** in a suitable buffer to the donor wells.

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- Add fresh buffer to the acceptor wells.
- Incubate the plate for a defined period (e.g., 4-18 hours).
- Measure the concentration of the compound in both donor and acceptor wells using a suitable analytical method (e.g., LC-MS/MS).
- Calculate the permeability coefficient.

MTT Cytotoxicity Assay

- Seed cells in a 96-well plate and allow them to adhere overnight.
- Treat the cells with varying concentrations of **Petroselinyl Methane Sulfonate** for 24-72 hours.
- Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours.
- Add a solubilizing agent (e.g., DMSO or a detergent solution) to dissolve the formazan crystals.
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate the cell viability as a percentage of the untreated control.

Conclusion

Petroselinyl Methane Sulfonate presents an intriguing molecular scaffold with the potential for diverse applications in drug development and chemical biology. Its lipid-like nature, combined with the reactive potential of the methane sulfonate group, warrants a thorough investigation into its physicochemical and biological properties. The experimental frameworks provided in this guide offer a starting point for the comprehensive characterization of this promising molecule.

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